

# physical and chemical characteristics of 2-Ethylpiperidin-3-one hydrochloride

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## Compound of Interest

Compound Name: 2-Ethylpiperidin-3-one  
hydrochloride

Cat. No.: B1461940

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An In-depth Technical Guide to the Physical and Chemical Characteristics of 1-Ethylpiperidin-3-one Hydrochloride

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of 1-Ethylpiperidin-3-one hydrochloride (CAS No: 41361-28-8). As a substituted piperidine, this compound serves as a valuable intermediate in synthetic organic chemistry and drug discovery. This document, intended for researchers, scientists, and drug development professionals, details the compound's chemical identity, physicochemical properties, spectroscopic profile, and essential safety protocols. The information is presented with a focus on experimental causality and authoritative grounding to ensure scientific integrity and practical utility in a laboratory setting.

## Chemical Identity and Molecular Structure

1-Ethylpiperidin-3-one hydrochloride belongs to the piperidine class of heterocyclic compounds, which are foundational scaffolds in numerous pharmaceuticals.<sup>[1]</sup> The hydrochloride salt form enhances the compound's stability and solubility in aqueous media, making it convenient for storage and use in various reaction conditions.

- IUPAC Name: 1-ethylpiperidin-3-one;hydrochloride<sup>[2]</sup>

- CAS Number: 41361-28-8[2]
- Molecular Formula: C<sub>7</sub>H<sub>14</sub>ClNO[2]
- Synonyms: 1-Ethyl-3-piperidone HCl, 1-Ethyl-3-piperidinone hydrochloride[2]

The molecular structure consists of a six-membered piperidine ring with a ketone group at the 3-position and an ethyl group attached to the nitrogen atom at the 1-position. The nitrogen is protonated, forming a hydrochloride salt.

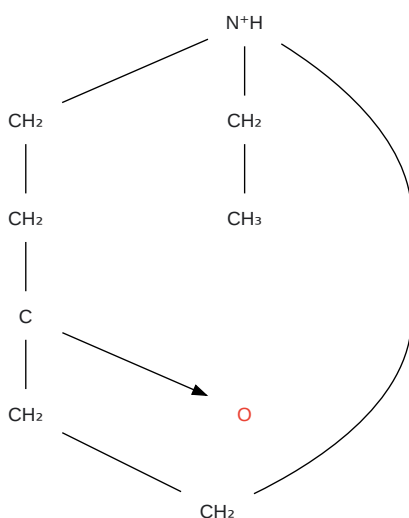


Figure 1: Chemical Structure of 1-Ethylpiperidin-3-one Hydrochloride

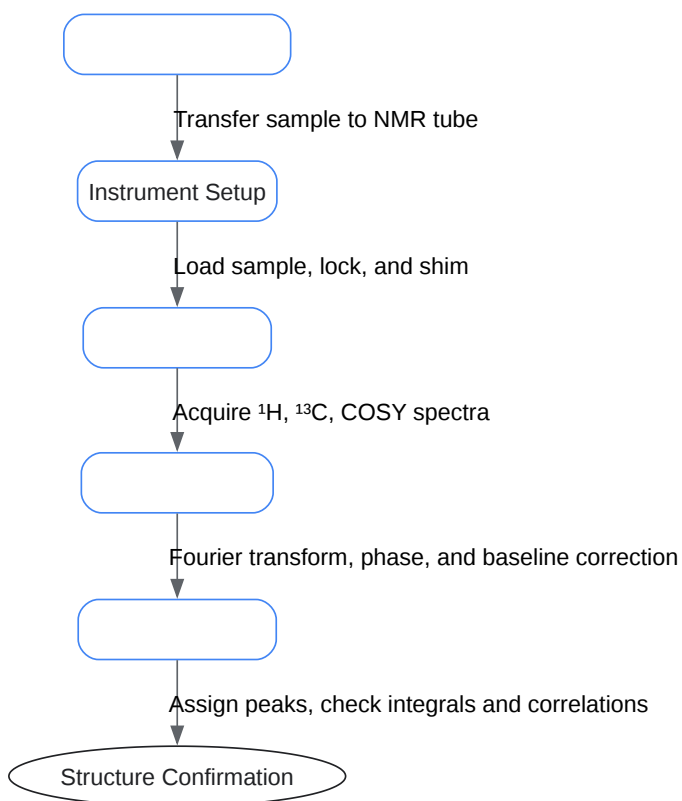


Figure 2: Workflow for NMR Characterization

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## References

- 1. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1-Ethyl-3-piperidone hydrochloride | C<sub>7</sub>H<sub>14</sub>ClNO | CID 16211252 - PubChem [pubchem.ncbi.nlm.nih.gov]
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